

Application Note: Measuring Protein Degradation by PROTACs using Western Blot

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Compound of Interest

Compound Name: Cbz-NH-PEG2-C2-acid

Cat. No.: B606517

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Introduction

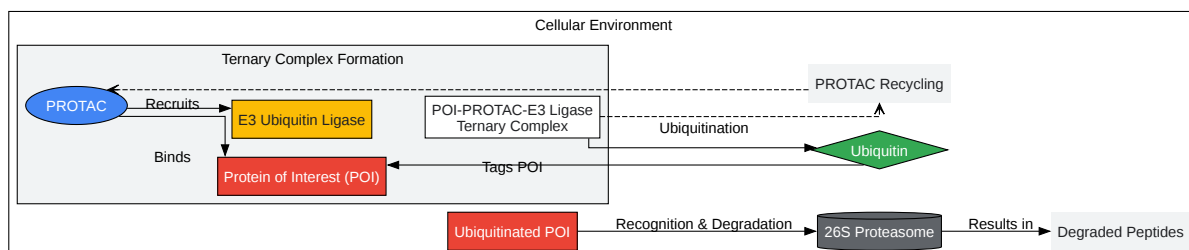
Proteolysis-targeting chimeras (PROTACs) are revolutionary heterobifunctional molecules designed to selectively eliminate target proteins from within a cell.^[1] Unlike traditional inhibitors that merely block a protein's function, PROTACs hijack the cell's own ubiquitin-proteasome system (UPS) to induce the degradation of a specific protein of interest (POI).^[1] This technology offers a powerful new therapeutic strategy for targeting proteins previously considered "undruggable."^[2]

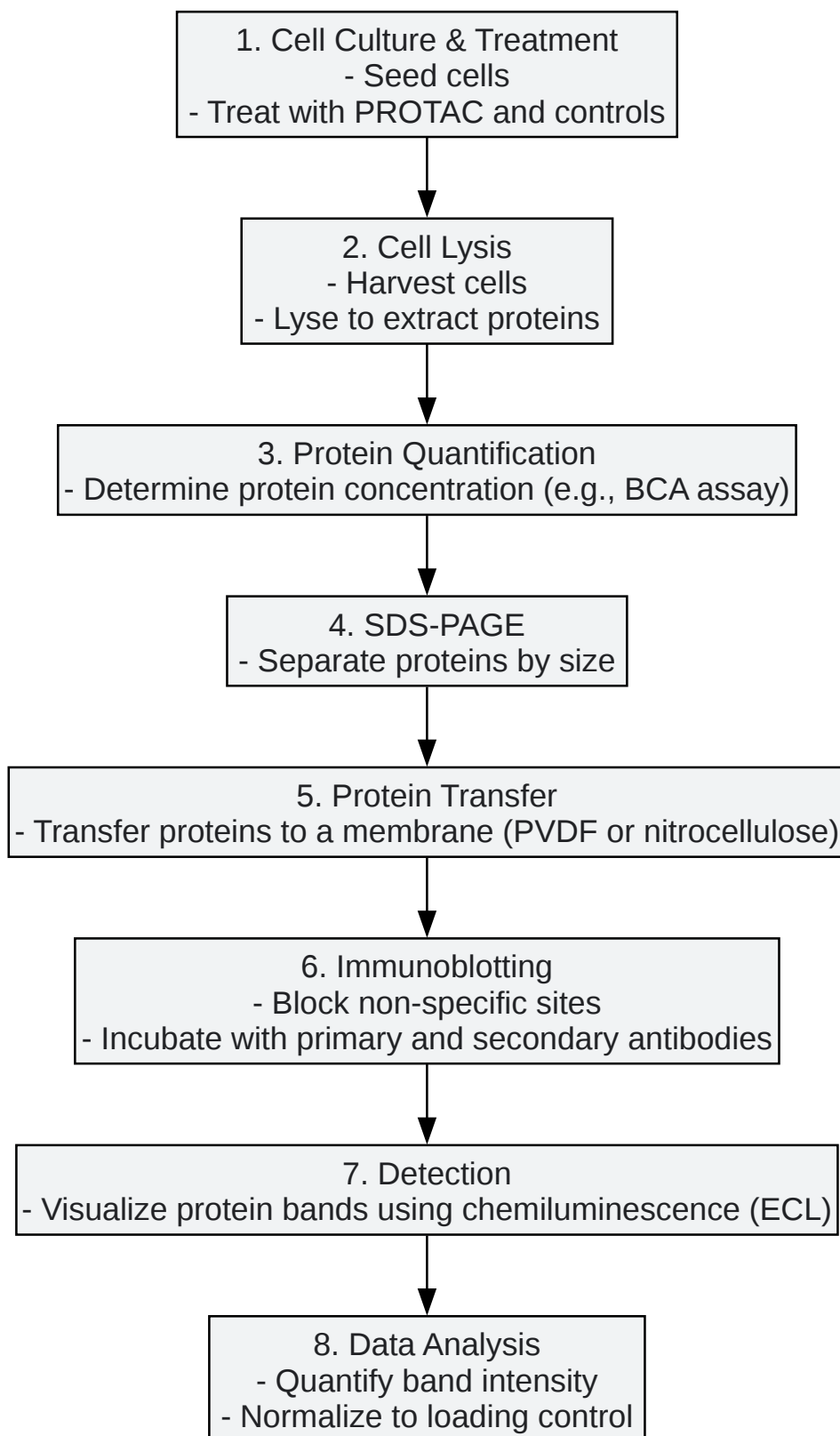
A PROTAC molecule consists of three key components: a ligand that binds to the target protein, another ligand that recruits an E3 ubiquitin ligase, and a linker connecting the two.^[3] This tripartite assembly forms a ternary complex, bringing the target protein into close proximity with the E3 ligase.^{[3][4]} The E3 ligase then tags the target protein with ubiquitin molecules, marking it for destruction by the 26S proteasome.^{[1][3]} The PROTAC molecule is then released to repeat the cycle, acting catalytically to degrade multiple protein copies.^{[1][4]}

Western blotting is a fundamental and widely used technique to monitor and quantify the degradation of a target protein following treatment with a PROTAC.^{[5][6]} This application note provides a detailed protocol for performing Western blot analysis to assess PROTAC efficacy, including experimental design, data interpretation, and troubleshooting.

Signaling Pathway and Experimental Workflow

The diagrams below illustrate the mechanism of PROTAC-mediated protein degradation and the general workflow for its assessment using Western blotting.





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